Application Notes and Protocols for Preparing Tyrphostin AG1433 Stock Solution with DMSO

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Compound of Interest	
Compound Name:	Tyrphostin AG1433
Cat. No.:	B1665623

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These application notes provide detailed protocols for the preparation, storage, and handling of **Tyrphostin AG1433** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in downstream experimental applications.

Introduction

Tyrphostin AG1433, also known as SU1433, is a potent inhibitor of protein tyrosine kinases.[1][2] It selectively targets the Platelet-Derived Growth Factor Receptor β (PDGFRβ) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), also known as KDR/Flk-1.[1][2][3][4] Due to its inhibitory action on these key signaling pathways involved in angiogenesis and cell proliferation, **Tyrphostin AG1433** is a valuable tool in cancer research and drug development. [1][2][3] Proper preparation of stock solutions is the first critical step for obtaining reliable and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Tyrphostin AG1433**.

Parameter	Value	Reference
Molecular Weight	266.29 g/mol	[1][5]
Solubility in DMSO	53 - 62.5 mg/mL	[2][5]
Molar Concentration at Max Solubility	Approximately 199.02 - 234.71 mM	[2][5]
IC50 for PDGFRβ	5.0 µM	[1][6][5]
IC50 for VEGFR-2 (Flk-1/KDR)	9.3 µM	[1][6][5]

Experimental Protocol: Preparation of a 50 mM Tyrphostin AG1433 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **Tyrphostin AG1433** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro assays.

Materials:

- **Tyrphostin AG1433** powder

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials

- Calibrated micropipettes and sterile tips

- Vortex mixer

- Analytical balance

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **Tyrphostin AG1433** powder to equilibrate to room temperature for at least one hour.[1] This prevents condensation of moisture, which can affect the stability and solubility of the compound.

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- Weighing the Compound: Carefully weigh out the desired amount of **Tyrphostin AG1433** powder using an analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, you would need:

  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)

  - Mass (mg) = 50 mmol/L x 0.001 L x 266.29 g/mol x 1000 mg/g = 13.31 mg

- Dissolution in DMSO:

  - Add the weighed **Tyrphostin AG1433** powder to a sterile microcentrifuge tube.

  - Add the calculated volume of anhydrous DMSO. For 13.31 mg of powder to make a 50 mM solution, you would add 1 mL of DMSO. It is crucial to use fresh, moisture-free DMSO as its hygroscopic nature can reduce the solubility of **Tyrphostin AG1433**.[2][6]

  - Tightly cap the tube.

- Ensuring Complete Dissolution:

  - Vortex the solution vigorously for 1-2 minutes.

  - If necessary, sonicate the solution for a short period to aid dissolution.[2][5] Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.

- Aliquoting and Storage:

  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1][2][6]

  - Store the aliquots at -20°C or -80°C.

Storage and Stability:

- Powder: The solid form of **Tyrphostin AG1433** is stable for up to 3 years when stored at -20°C.[6]

- DMSO Stock Solution:

  - At -20°C, the stock solution is stable for up to 1 month.[1][2][6][5]

  - For longer-term storage, it is recommended to store the aliquots at -80°C, where they can be stable for up to 6 months to a year.[1][2][6][5]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Tyrphostin AG1433** and a typical experimental workflow for its use.

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Caption: Mechanism of action of **Tyrphostin AG1433**.
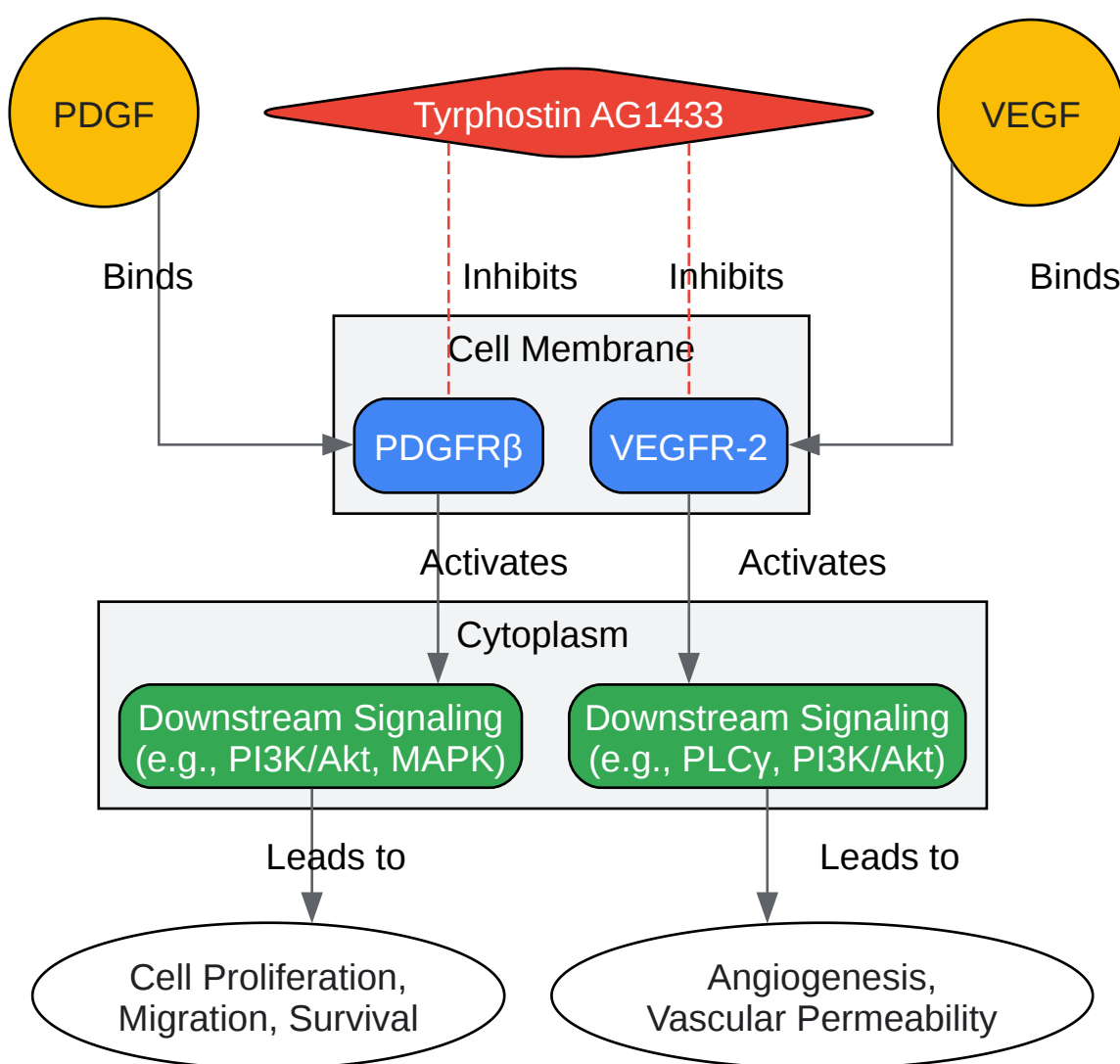
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Caption: Experimental workflow for using **Tyrphostin AG1433**.

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